

Technical Support Center: Regioregular Poly(3-substituted thiophene) Synthesis

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Compound of Interest

Compound Name: *2,5-Dibromo-3-butylthiophene*

Cat. No.: *B039698*

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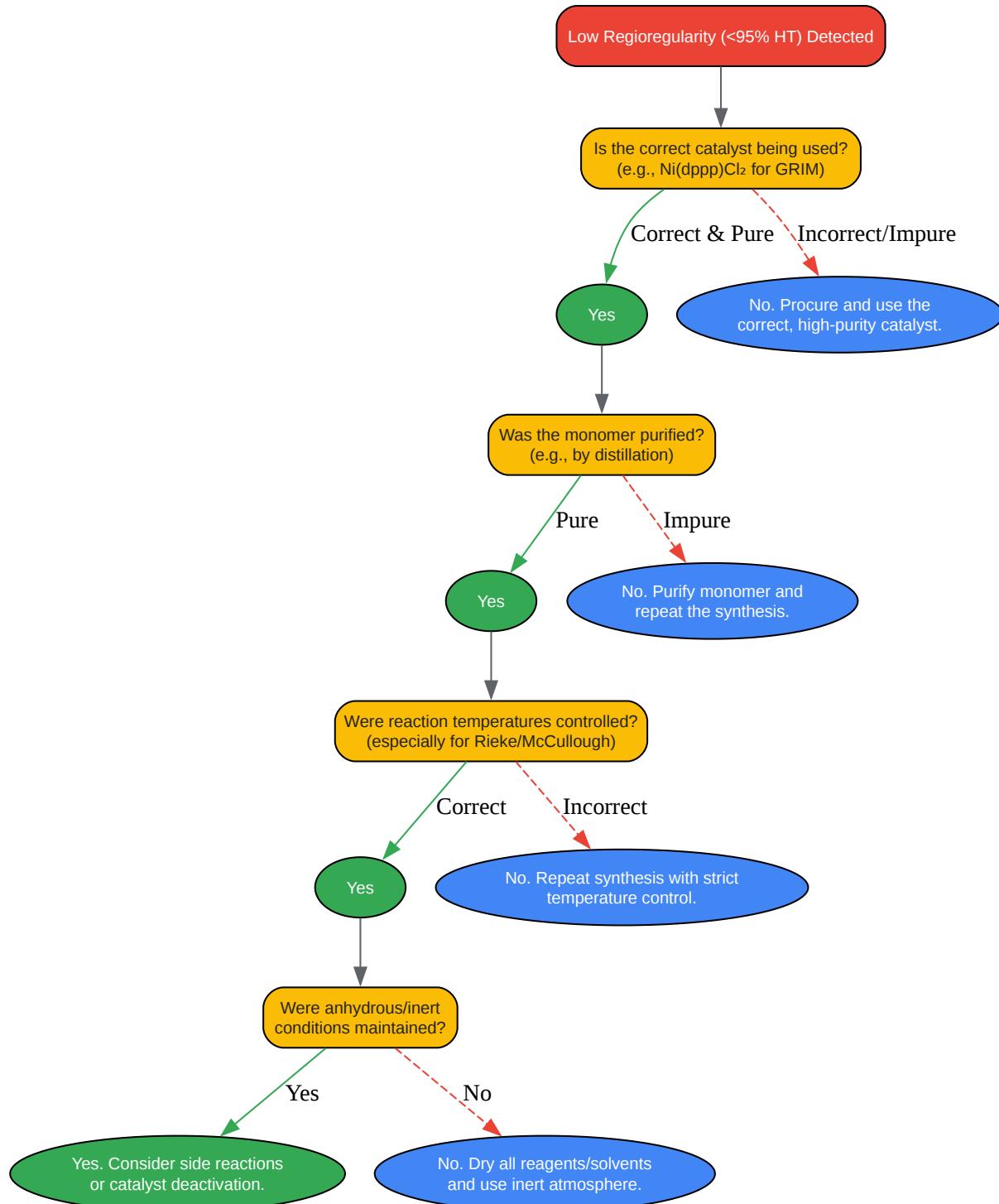
This technical support center provides researchers, scientists, and drug development professionals with targeted troubleshooting guides and frequently asked questions (FAQs) for controlling regioregularity during the polymerization of 3-substituted thiophenes.

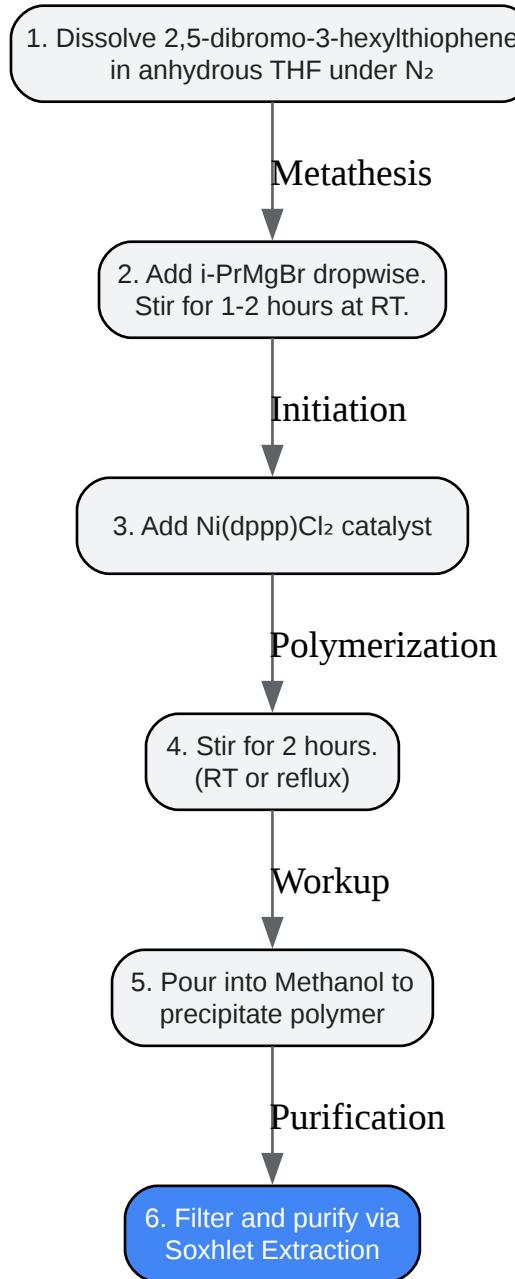
Frequently Asked Questions (FAQs)

Q1: What is regioregularity in poly(3-substituted thiophenes) and why is it important?

A: Regioregularity refers to the specific orientation of monomer units within the polymer chain. For 3-substituted thiophenes, three types of couplings can occur between monomer units: Head-to-Tail (HT), Head-to-Head (HH), and Tail-to-Tail (TT).^{[1][2]} A polymer with a high percentage of HT couplings is considered "regioregular." This ordered structure allows the polymer to adopt a planar conformation, leading to enhanced π - π stacking and improved electronic properties, such as higher charge carrier mobility and conductivity, which are crucial for applications in electronic and photonic devices.^{[2][3][4][5][6]} In contrast, regioirregular polymers, with a random mix of couplings, have twisted backbones due to steric hindrance, which disrupts conjugation and diminishes these desirable properties.^[2]

Tail-to-Tail (TT) Coupling**Head-to-Head (HH) Coupling****Head-to-Tail (HT) Coupling (Regioregular)**



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